

Application Notes: Total Synthesis of Enantiopure Hydnocarpin D

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Compound of Interest

Compound Name: *Hydnocarpin*

Cat. No.: *B16314887*

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Introduction

Hydnocarpin D is a flavonolignan first isolated from *Hydnocarpus wightiana*.^[1] Racemic **Hydnocarpin** D has demonstrated promising anti-proliferative activity against human prostate cancer cells and has been shown to induce apoptosis, cell cycle arrest, and autophagy-dependent ferroptosis in T-cell acute lymphoblastic leukemia (T-ALL) cells.^{[1][2]} The limited availability of **Hydnocarpin** D from natural sources necessitates the development of efficient synthetic routes to enable further investigation of its therapeutic potential.^{[2][3]} Of particular interest is the enantioselective synthesis of its optically pure enantiomers, as different stereoisomers may exhibit distinct biological activities.^[3]

This document provides detailed protocols and data for the total synthesis of enantiopure **Hydnocarpin** D, specifically focusing on a convergent synthetic strategy. This approach involves the synthesis of a flavone fragment and a chiral lignan fragment, which are then coupled to afford the target molecule.^[3] These notes are intended for researchers, scientists, and professionals in drug development who are interested in the synthesis and evaluation of novel therapeutic agents.

Biological Activity of **Hydnocarpin** D

Hydnocarpin D exhibits a range of biological activities, making it an attractive candidate for drug development. It has been reported to possess free-radical scavenging, bacteriostatic, and antineoplastic properties.[1] In T-ALL cell lines (Jurkat and Molt-4), **Hydnocarpin D** suppresses proliferation in a concentration-dependent manner, with IC50 values ranging from 7 to 20 μM , while showing no significant toxicity to normal human lymphocytes.[1] Its mechanism of action in these cancer cells involves the induction of cell cycle arrest, apoptosis, and a form of programmed cell death known as autophagy-dependent ferroptosis.[1]

Experimental Protocols

I. Convergent Synthesis of Enantiopure (10R, 11R)-**Hydnocarpin D**

This protocol outlines a convergent approach for the synthesis of (10R, 11R)-**Hydnocarpin D**, which involves the preparation of a flavone intermediate and a chiral phenylpropanoid intermediate, followed by their coupling and subsequent cyclization.[3]

A. Synthesis of the Flavone Intermediate: 4',7-O-di(benzyl)luteolin

The flavone intermediate, 4',7-O-di(benzyl)luteolin, can be synthesized from the naturally abundant hesperidin through a four-step transformation.[3]

B. Synthesis of the Chiral Phenylpropanoid Intermediates

The chiral phenylpropanoid moieties with (R,R) and (S,S) configurations at C-1 and C-2 are synthesized via a six-step transformation.[2]

C. Coupling and Final Steps towards (10R, 11R)-**Hydnocarpin D**

The final steps involve the coupling of the flavone intermediate (4',5,7-O-tri(p-methoxybenzyl)luteolin) with the (S,S)-configured phenylpropanoid intermediate, followed by debenzylation and a ring-closing reaction.[3]

- Mitsunobu Coupling: The flavone intermediate and the chiral phenylpropanoid intermediate are coupled using a Mitsunobu reaction.
- Debenzylation: The benzyl protecting groups are removed.

- Ring Closing Reaction: An intramolecular cyclization is performed to yield the final product, (10R, 11R)-**Hydnocarpin D**.[\[3\]](#)

II. Alternative Synthetic Approach from Milk Thistle Flavonolignans

An alternative, two-step synthesis of **Hydnocarpin D** can be achieved starting from readily available flavonolignans from milk thistle (*Silybum marianum*).[\[4\]](#)

- Regioselective Formylation: The C-3 hydroxy group of the dihydroflavonol-type precursor is regioselectively formylated using the Vilsmeier-Haack reagent.[\[4\]](#)
- Formic Acid Elimination: The formyl group is eliminated using triethylamine to yield **Hydnocarpin D**.[\[4\]](#)

Data Presentation

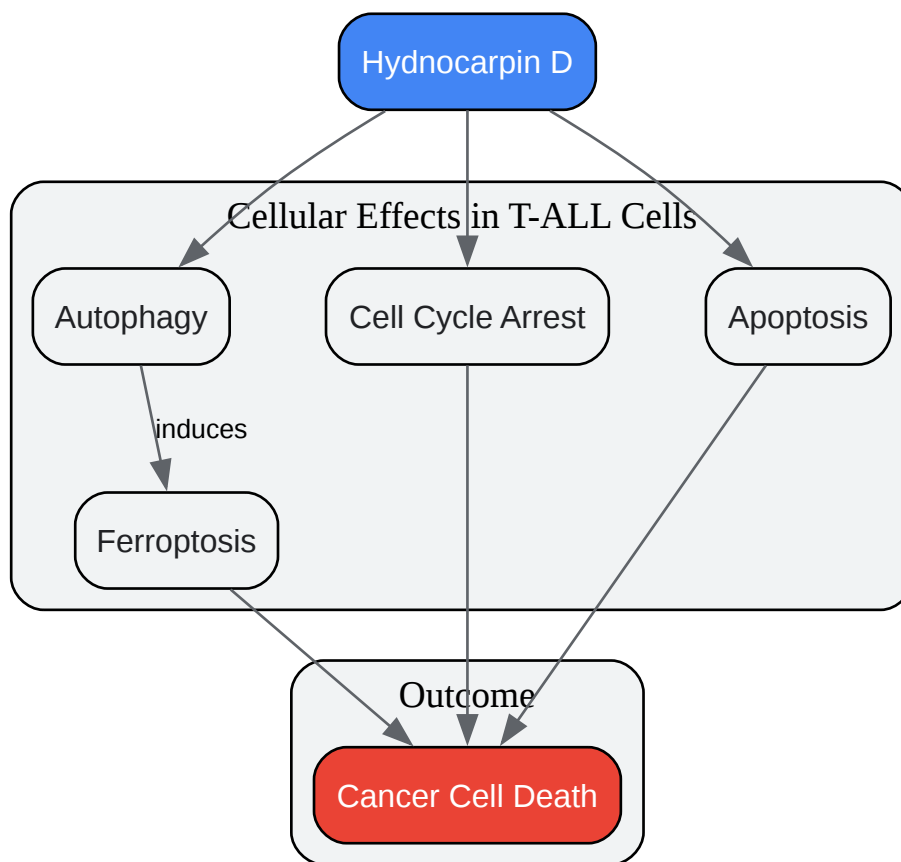
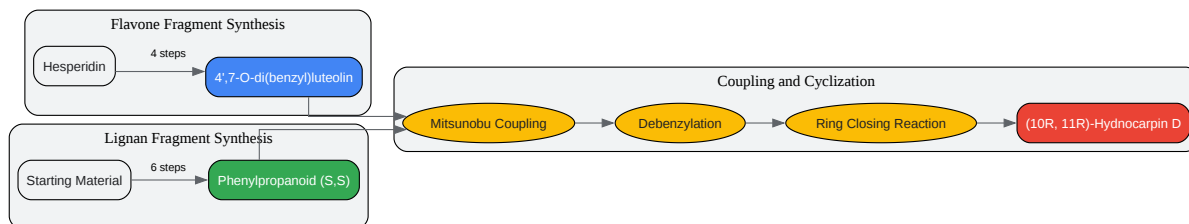
Table 1: Yield of Enantioselective Synthesis of (10R, 11R)-**Hydnocarpin D**

Product	Synthetic Approach	Overall Yield	Reference
(10R, 11R)-Hydnocarpin D	Convergent synthesis involving Mitsunobu coupling, debenzylation, and ring-closing reaction.	6%	[3]

Table 2: In Vitro Anti-proliferative Activity of **Hydnocarpin D**

Cell Line	Cell Type	IC50 (μM)	Reference
Jurkat	T-cell acute lymphoblastic leukemia	~7-20	[1]
Molt-4	T-cell acute lymphoblastic leukemia	~7-20	[1]
CAM-191	Normal human lymphocyte	No significant toxicity	[1]

Visualizations



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References

- [1. Inhibitory effect of hydnocarpin D on T-cell acute lymphoblastic leukemia via induction of autophagy-dependent ferroptosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Studies toward total synthesis of enantiopure hydnocarpin D \[morressier.com\]](#)
- [3. Enantioselective synthesis of Hydnocarpin D | ScholarWorks \[scholarworks.calstate.edu\]](#)
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